

Perfluorobutane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Perfluorobutane

CAS No.: 355-25-9

Cat. No.: B1679596

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An in-depth examination of the chemical identifiers, physicochemical properties, and applications of **perfluorobutane** in research and drug development, including detailed experimental protocols and workflow visualizations.

Introduction

Perfluorobutane (PFB), a fully fluorinated derivative of n-butane, is a colorless, odorless, and chemically inert gas.[1] Its unique physical and chemical properties, stemming from the strength of the carbon-fluorine bond, have established it as a valuable compound in various industrial and biomedical applications. For researchers, scientists, and drug development professionals, **perfluorobutane** offers significant potential, particularly as a core component of microbubble contrast agents for ultrasound imaging and as a constituent of advanced drug delivery systems.[2][3] This technical guide provides a thorough overview of **perfluorobutane's** identifiers, key properties, and detailed methodologies for its application in experimental settings.

Chemical Identifiers and Nomenclature

Accurate identification of chemical compounds is critical in research and development. **Perfluorobutane** is known by several names and is registered under various chemical identification systems.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Physicochemical and Safety Data

The distinct physicochemical properties of **perfluorobutane** underpin its utility in biomedical applications. Its high density, low water solubility, and chemical inertness are particularly noteworthy.



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Safety Information: **Perfluorobutane** is a non-flammable gas.[1] It is supplied as a liquefied gas under pressure and may explode if heated.[4] Contact with the liquid can cause cold burns

or frostbite.[4] In case of extreme heat, toxic decomposition products, including hydrogen fluoride, can be produced.[5]

Experimental Protocols and Applications

Perfluorobutane's primary applications in the research and drug development sectors are as an ultrasound contrast agent and in drug delivery systems. It has also been explored for use in liquid ventilation.

Contrast-Enhanced Ultrasound (CEUS) Imaging

Perfluorobutane is the gas core of the ultrasound contrast agent Sonazoid®, which is used for the diagnostic imaging of focal liver lesions.[6]

Experimental Protocol for CEUS in Liver Lesion Diagnosis:

- Preparation of Contrast Agent: The **perfluorobutane** microbubble suspension (Sonazoid®) is prepared by suspending the powdered microbubbles in the provided solvent (water for injection).[3]
- Administration: A bolus of 0.5 mL of the contrast agent is administered intravenously, followed by a 5 mL normal saline flush.[3]
- Imaging: Imaging is performed using a contrast-enhanced harmonic imaging mode at a low mechanical index (e.g., 0.2).[3] The following phases are typically imaged:
 - Arterial Phase: From the appearance of microbubbles in the hepatic artery up to 30-45 seconds post-injection.[2]
 - Portal Venous Phase (PVP): Divided into early PVP (30-45 seconds to 1 minute) and late PVP (1 to 2 minutes).[2]
 - Vasculo-Kupffer (Transitional) Phase: From 2 to 10 minutes post-injection.[2]
 - Kupffer Phase: 10 minutes or more post-injection.[2]



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Contrast-Enhanced Ultrasound (CEUS) Imaging Workflow with **Perfluorobutane** Microbubbles.

Perfluorobutane-Based Drug Delivery Systems

Perfluorobutane can be encapsulated in lipid or polymer shells to form microbubbles or nanodroplets, which can be loaded with therapeutic agents.[3][7]

Experimental Protocol for Preparation of Drug-Loaded **Perfluorobutane** Nanodroplets:

- **Micelle Formation:** An amphiphilic block copolymer (e.g., PEG-PLLA) is used to form polymeric micelles in an aqueous solution. The therapeutic drug (e.g., doxorubicin) is incorporated into the hydrophobic core of these micelles.[2]
- **Emulsification:** **Perfluorobutane** is introduced into the micellar solution. The mixture is then emulsified under high-energy sonication on ice to form drug-loaded nanodroplets.[2]
- **Drug Loading:** For poorly soluble drugs, they can be incorporated into the surfactant layer of biphasic nanoemulsions or into an oil phase in triphasic nanoemulsions.[3]



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Preparation of Drug-Loaded **Perfluorobutane** Nanodroplets.

Liquid Ventilation

Perfluorocarbons, including **perfluorobutane**, have been investigated for liquid ventilation due to their high capacity for dissolving respiratory gases.[8]

Experimental Protocol for Partial Liquid Ventilation (PLV):

- **Instillation:** An initial dose of perfluorocarbon liquid (approximately 30 ml/kg) is instilled into the lungs to a volume equivalent to the functional residual capacity (FRC).[9] This is done at a slow rate (e.g., 1 ml/kg/min) through the endotracheal tube.[9]
- **Ventilation:** A conventional mechanical gas ventilator is used to provide tidal breathing.[10]
- **Maintenance:** Additional perfluorocarbon is administered as needed (e.g., 1-2 ml/kg/h) to replace liquid lost through evaporation.[8]

Pharmacokinetics and Analytical Methods

Understanding the absorption, distribution, metabolism, and excretion (ADME) of **perfluorobutane** is crucial for its development in biomedical applications. Following intravenous administration of **perfluorobutane** microbubbles, the gas is rapidly eliminated through exhalation.[6]

Analytical Method for Quantification of **Perfluorobutane** in Exhaled Air:

A validated method for quantifying **perfluorobutane** in exhaled air involves headspace gas chromatography-mass spectrometry (GC-MS).[1]

- Sample Collection: Exhaled air is collected in a respiration-metabolism chamber.[1]
- Analysis: An automated headspace GC-MS system with electron impact ionization is used. [1]
- Quantification: Single ion monitoring of the base fragment ions of **perfluorobutane** (m/z 69 and 119) is performed. Perfluoropentane can be used as an internal standard.[1] The lower limit of quantification for this method has been reported as 2.5 pg/mL.[1]

For the quantification of **perfluorobutane** derivatives or related compounds in biological matrices like blood and tissue, liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the method of choice.[11][12] While specific protocols for **perfluorobutane** itself are less common, methods for similar short-chain per- and polyfluoroalkyl substances (PFAS) can be adapted. These typically involve protein precipitation followed by LC-MS/MS analysis.[13]

Conclusion

Perfluorobutane is a versatile and valuable compound for researchers in the fields of medical imaging and drug delivery. Its well-defined chemical and physical properties, combined with its inert nature, make it an ideal candidate for these advanced applications. The experimental protocols outlined in this guide provide a foundation for the practical application of **perfluorobutane** in a laboratory setting. As research continues, the role of **perfluorobutane** in developing innovative diagnostic and therapeutic strategies is expected to expand.

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